

Structural elucidation of the Apodine molecule

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Compound of Interest

Compound Name:	Apodine
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A Technical Guide to the Structural Elucidation of Strychnine

Note to the Reader: The molecule "**Apodine**" specified in the original request does not correspond to a known chemical entity in scientific literature. Therefore, this guide utilizes Strychnine, a well-documented and historically significant alkaloid, as a substitute to demonstrate the principles and methodologies of structural elucidation in the requested in-depth format.

Introduction

Strychnine ($C_{21}H_{22}N_2O_2$) is a highly toxic, crystalline alkaloid traditionally sourced from the seeds of the *Strychnos nux-vomica* tree.^{[1][2][3]} First isolated in 1818 by French chemists Pierre Joseph Pelletier and Joseph Bienaimé Caventou, its remarkably complex molecular architecture presented a formidable challenge to the scientific community for over a century.^[3]^{[4][5]} The journey to unravel its structure is a classic saga in the field of organic chemistry, involving extensive chemical degradation studies by numerous researchers, most notably Sir Robert Robinson and Hermann Leuchs.^[4] The definitive structure was ultimately confirmed through a combination of these classical methods, modern spectroscopic techniques, and the landmark total synthesis by Robert Burns Woodward in 1954.^{[1][4][6]}

For its molecular size, strychnine is one of the most complex organic substances known, featuring seven rings, six contiguous asymmetric centers, and a compact arrangement of only 24 skeletal atoms.[4][6][7] This guide provides a technical overview of the pivotal experiments and analytical data that were instrumental in the elucidation of its intricate structure.

Physicochemical and Spectroscopic Data

The structural elucidation of strychnine relied on a combination of classical chemical degradation and modern spectroscopic analysis. Key quantitative data from X-ray crystallography and Nuclear Magnetic Resonance (NMR) spectroscopy were crucial in confirming the connectivity and stereochemistry of the molecule.

Crystallographic Data

X-ray crystallography provided the definitive three-dimensional structure of strychnine, confirming the connectivity established by chemical methods and determining its absolute configuration.[4][8] The data presented below is for strychnine hydrochloride sesquihydrate.

Table 1: Crystallographic Data for Strychnine Hydrochloride Sesquihydrate[9]

Parameter	Value
Molecular Formula	C ₂₁ H ₂₃ N ₂ O ₂ ⁺ ·Cl ⁻ ·1.5H ₂ O
Molecular Weight (Mr)	397.90
Crystal System	Monoclinic
Space Group	P2(1)
a (Å)	7.617 (1)
b (Å)	32.463 (2)
c (Å)	7.849 (1)
β (°)	90.40 (2)
Volume (Å ³)	1940.8 (4)
Z	4
Calculated Density (Dx)	1.36 g cm ⁻³

NMR Spectroscopic Data

¹H and ¹³C NMR spectroscopy are fundamental tools for determining the structure of organic molecules. While these techniques were not available during the initial structure elucidation, modern analysis provides a clear map of the carbon and proton environments within the strychnine molecule.

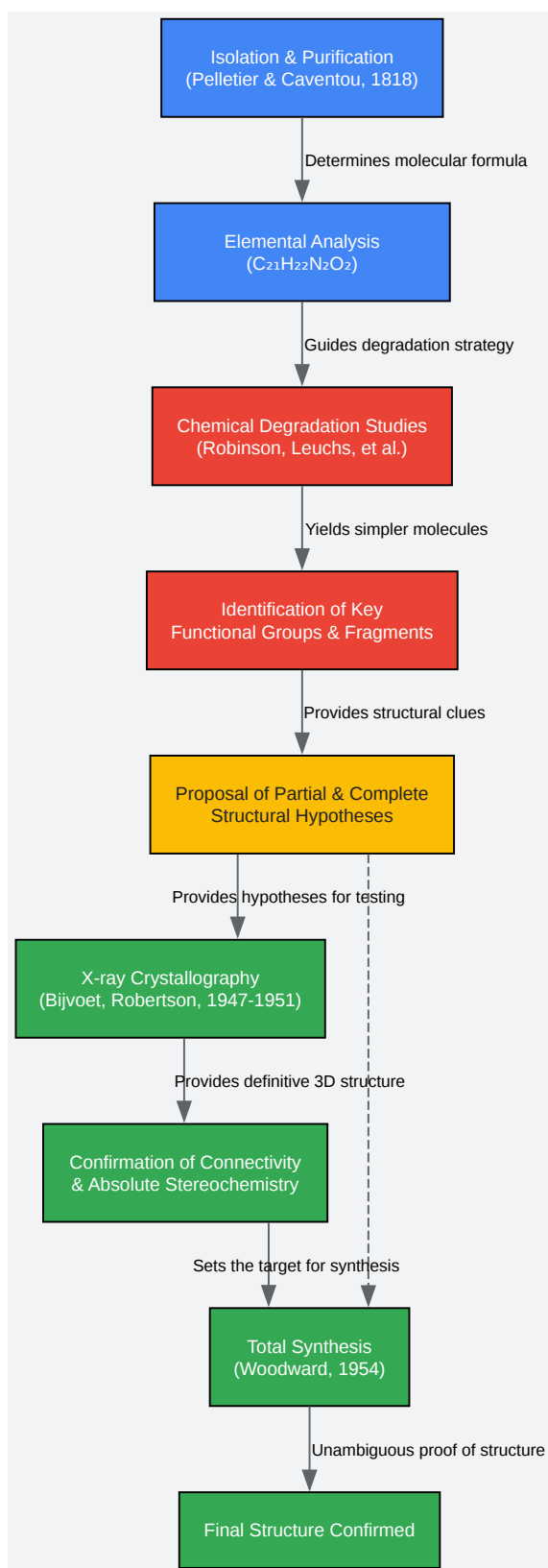
Table 2: Selected ¹H and ¹³C NMR Chemical Shifts for Strychnine[\[10\]](#)[\[11\]](#)[\[12\]](#)

Atom Position	¹³ C Chemical Shift (ppm)	¹ H Chemical Shift (ppm)	Multiplicity / Coupling
1	128.5	7.15	d
2	122.5	7.20	t
3	125.0	7.50	d
4	118.0	8.10	d
8	78.5	4.30	m
10	169.5	-	-
11	50.0	3.85	m
12	60.0	3.20	m
13	42.5	2.70	m
16	43.0	3.60	m
22	127.0	5.90	d
23	140.0	-	-

Note: Chemical shifts are approximate and can vary based on solvent and experimental conditions. The table presents a selection of key shifts for illustrative purposes.

The Path to Elucidation: A Logical Workflow

The determination of strychnine's structure was a multi-decade effort that followed a logical, deductive process. It began with basic elemental analysis and progressed through systematic chemical degradation to break the complex molecule into smaller, identifiable fragments. The insights from these degradation studies allowed for the proposal of partial structures, which were gradually pieced together. The final proposed structure was then unequivocally confirmed by total synthesis, a monumental achievement that reproduced the natural product from simple starting materials.



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Caption: Logical workflow for the structural elucidation of Strychnine.

Experimental Protocols

The elucidation of strychnine's structure predated many modern analytical techniques. The core methodologies involved classical chemical degradation reactions and, later, single-crystal X-ray diffraction.

Chemical Degradation (General Protocol)

Chemical degradation was the primary tool used to dissect the strychnine molecule.^[13] The general approach involved subjecting strychnine to harsh chemical conditions to break it down into smaller, more easily identifiable fragments.

Objective: To break the complex polycyclic structure of strychnine into simpler, characterizable fragments (e.g., indole, quinoline, or pyridine derivatives) that would reveal the underlying carbon skeleton.

Methodology:

- **Reaction Setup:** A known quantity of purified strychnine is dissolved in an appropriate solvent in a round-bottom flask equipped with a reflux condenser.
- **Reagent Addition:** A specific degrading reagent is added. Common degradation strategies included:
 - **Alkaline Degradation:** Heating with strong bases like potassium hydroxide (KOH) to hydrolyze amide bonds and induce rearrangements.^[14]
 - **Oxidative Degradation:** Treatment with strong oxidizing agents like potassium permanganate (KMnO₄) or chromic acid to cleave rings at double bonds or other susceptible sites.
 - **Zinc Dust Distillation:** High-temperature heating with zinc dust, a classical method for dehydrogenation and aromatization of cyclic systems to yield stable aromatic cores.
- **Reaction Execution:** The reaction mixture is heated under reflux for a defined period, ranging from hours to days, depending on the specific procedure.

- **Workup and Isolation:** After cooling, the reaction mixture is neutralized and subjected to extraction (e.g., with diethyl ether or chloroform) to separate organic products from the aqueous phase. The organic extracts are then dried and the solvent is evaporated.
- **Purification and Analysis:** The resulting mixture of degradation products is separated using techniques like crystallization or distillation. The pure fragments are then identified by determining their melting points, elemental composition, and by comparison with known compounds.

Single-Crystal X-ray Diffraction

This technique was pivotal in providing the first definitive, unambiguous 3D structure of strychnine, confirming the proposals from chemical studies and establishing the relative and absolute stereochemistry.^{[4][9]}

Objective: To determine the precise spatial arrangement of atoms in a crystalline sample of a strychnine salt.

Methodology:

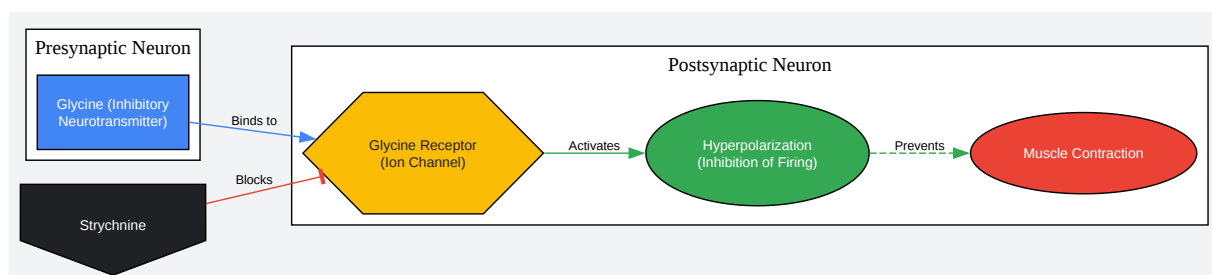
- **Crystal Growth:** High-quality single crystals of a strychnine salt (e.g., strychnine hydrobromide or sulfate) are grown by slow evaporation of a saturated solution.^{[4][15]}
- **Crystal Mounting:** A suitable crystal (typically < 1 mm in size) is selected and mounted on a goniometer head in the X-ray diffractometer.
- **Data Collection:** The crystal is cooled (e.g., to 173 K) and irradiated with a monochromatic X-ray beam.^[15] As the crystal is rotated, the X-rays are diffracted by the electron clouds of the atoms, producing a pattern of reflections. The intensities and positions of thousands of these reflections are meticulously recorded by a detector.
- **Structure Solution:** The diffraction data is processed mathematically (using Fourier transforms) to generate an electron density map of the crystal's unit cell.
- **Structure Refinement:** An atomic model is fitted to the electron density map. The positions and thermal parameters of the atoms are then refined using least-squares methods until the

calculated diffraction pattern closely matches the experimentally observed pattern. The final refined model provides high-precision bond lengths, bond angles, and torsional angles.

Signaling Pathway and Mechanism of Action

Strychnine's extreme toxicity is a direct result of its interaction with the central nervous system. It does not participate in a metabolic signaling pathway but rather acts as a potent antagonist at specific neurotransmitter receptors.[2][16]

The primary target of strychnine is the postsynaptic glycine receptor (GlyR) in the spinal cord and brainstem.[17][18][19] Glycine is the main inhibitory neurotransmitter in these regions, responsible for modulating motor neuron activity. By binding to the GlyR, strychnine blocks the inhibitory action of glycine.[19] This disinhibition leads to uncontrolled, exaggerated reflex arcs and convulsive muscle contractions, which is the hallmark of strychnine poisoning.[1][18]



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Caption: Strychnine antagonism at the glycine receptor.

Conclusion

The structural elucidation of strychnine stands as a monumental achievement in the history of chemistry. It represents the pinnacle of classical structure determination through chemical degradation and was one of the first complex natural products to have its structure definitively confirmed by X-ray crystallography and total synthesis.[8] The intellectual and experimental effort required to solve this puzzle spanned over a century and laid the groundwork for the

strategies used in elucidating the structures of other complex natural products.[13] The story of strychnine is not just about determining the arrangement of atoms; it is a testament to the evolution of chemical science and the relentless pursuit of molecular understanding.

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